

Personal protective equipment for handling Cbz-NH-PEG1-CH₂CH₂COOH

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Compound of Interest

Compound Name: Cbz-NH-PEG1-CH₂CH₂COOH

Cat. No.: B15542719

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Essential Safety and Handling Guide for Cbz-NH-PEG1-CH₂CH₂COOH

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **Cbz-NH-PEG1-CH₂CH₂COOH** (CAS Number: 1205751-19-4), a PEG-based PROTAC linker. Adherence to these protocols is essential for ensuring a safe laboratory environment and maintaining the integrity of your research.

Personal Protective Equipment (PPE)

The toxicological properties of **Cbz-NH-PEG1-CH₂CH₂COOH** have not been fully investigated. Therefore, a cautious approach is necessary, incorporating PPE suitable for handling potentially hazardous compounds. Based on the available safety information, the following PPE is mandatory.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles	Chemical splash goggles should be worn at all times.[1]
Face Shield	To be worn over safety goggles during procedures with a high risk of splashing.[1]	
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Double gloving is advised for enhanced protection.[1][2]
Body Protection	Laboratory Coat	A fully buttoned, long-sleeved lab coat is required.[2]
Disposable Gown	For extensive handling or risk of splash, a solid-front, back-closing, long-sleeved gown made of low-lint, non-absorbent material should be worn.[1]	
Respiratory Protection	NIOSH-approved Respirator	All handling of the solid compound should be conducted in a certified chemical fume hood.[2] If there is a risk of generating dust or aerosols, a fit-tested N95 respirator is the minimum requirement. For procedures that may generate significant aerosols, a powered air-purifying respirator (PAPR) is recommended.[1]

Hazard Identification

Cbz-NH-PEG1-CH₂CH₂COOH is classified with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Signal Word: Warning

Operational Plan: Step-by-Step Handling

Engineering Controls

All handling of **Cbz-NH-PEG1-CH₂CH₂COOH**, particularly in its solid form, must be conducted within a certified chemical fume hood to control airborne particles.[\[1\]](#)[\[2\]](#)

Receiving and Storage

- Inspection: Upon receipt, inspect the package for any signs of damage or leakage. Wear a single pair of gloves and a lab coat for the initial inspection.[\[1\]](#)
- Storage: Store the compound in a tightly sealed container in a dry, well-ventilated place. Recommended storage temperature is 4°C. For long-term storage, -20°C is advised.[\[3\]](#)[\[4\]](#)

Preparation of Solutions

- Don PPE: Before handling, put on all required PPE as outlined in the table above.
- Work in a Fume Hood: Conduct all weighing and solution preparation activities within a chemical fume hood.
- Handle Carefully: If working with the solid, handle it carefully to avoid generating dust.[\[1\]](#)
- Inert Atmosphere: For compounds sensitive to air or moisture, consider handling under an inert atmosphere such as argon or nitrogen.
- Solvent: A common solvent for this compound is DMSO, in which it is soluble up to 100 mg/mL.[\[5\]](#)

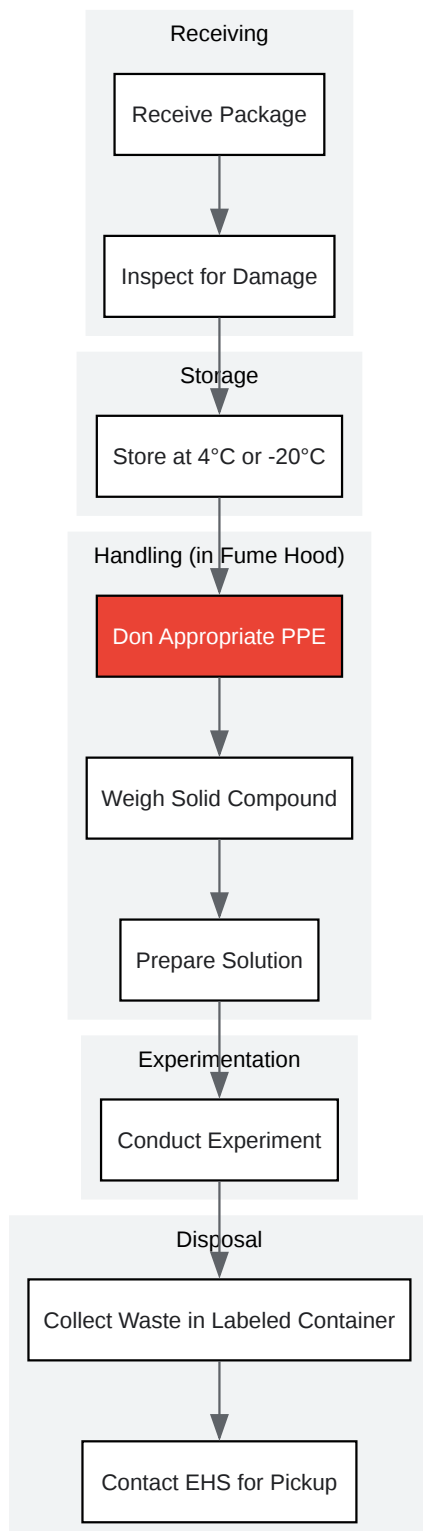
Disposal Plan

Proper disposal of **Cbz-NH-PEG1-CH₂CH₂COOH** and its waste is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect all waste material, including empty containers, contaminated gloves, and other disposable materials, in a designated and properly labeled hazardous waste container.
- **Waste Segregation:** Segregate chemical waste from other laboratory waste.
- **Consult EHS:** Contact your institution's Environmental Health and Safety (EHS) office for specific disposal guidelines and to arrange for waste pickup. Do not dispose of this chemical down the drain or in regular trash.

Experimental Workflow

The following diagram illustrates the key steps for the safe handling of **Cbz-NH-PEG1-CH₂CH₂COOH** from receipt to disposal.

Safe Handling Workflow for Cbz-NH-PEG1-CH₂CH₂COOH[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Cbz-NH-PEG1-CH₂CH₂COOH**.

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